

Tyclopyrazoflor: A Technical Guide for Researchers

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Compound of Interest		
Compound Name:	Tyclopyrazoflor	
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An In-depth Examination of the Novel Pyridinylpyrazole Insecticide, **Tyclopyrazoflor**, Including its Chemical Identity, Physicochemical Properties, and Proposed Mode of Action.

Chemical Identity

Tyclopyrazoflor is a novel insecticide belonging to the pyridinylpyrazole class of chemistry. Developed by Dow AgroSciences (now Corteva Agriscience), it has demonstrated significant efficacy against a range of sap-feeding insect pests.

IUPAC Name: N-[3-chloro-1-(pyridin-3-yl)-1H-pyrazol-4-yl]-N-ethyl-3-[(3,3,3-trifluoropropyl)sulfanyl]propanamide[1]

CAS Name: N-[3-chloro-1-(3-pyridinyl)-1H-pyrazol-4-yl]-N-ethyl-3-[(3,3,3-trifluoropropyl)thio]propanamide[1]

CAS Registry Number: 1477919-27-9[1]

Synonyms:

- Tyclopyrazoflor [ISO]
- N-[3-chloro-1-(pyridin-3-yl)-1H-pyrazol-4-yl]-N-ethyl-3-[(3,3,3-trifluoropropyl)sulfanyl]propanamide
- XDE-607



- CHEBI:143525
- DTXSID20894948
- N-(3-Chloro-1-(3-pyridyl)pyrazol-4-yl)-N-ethyl-3-(3,3,3-trifluoropropylsulfanyl)propanamide
- N-(3-Chloro-1-(3-pyridinyl)-1H-pyrazol-4-yl)-N-ethyl-3-((3,3,3-trifluoropropyl)thio)propanamide
- Propanamide, N-(3-chloro-1-(3-pyridinyl)-1H-pyrazol-4-yl)-N-ethyl-3-((3,3,3-trifluoropropyl)thio)-

Physicochemical Properties

A comprehensive summary of the available physicochemical data for **Tyclopyrazoflor** is presented below. It is important to note that much of the publicly available data is based on computational predictions, and experimentally determined values are not widely published.

Property	Value	Source
Molecular Formula	C16H18CIF3N4OS	[2]
Molecular Weight	406.9 g/mol	[2]
Physical Appearance	White or white-like solid	
Boiling Point	517.3 ± 50.0 °C (Predicted)	_
Density	1.36 ± 0.1 g/cm³ (Predicted)	_
Solubility	Soluble in DMSO (125 mg/mL)	-
Acidity (pKa)	2.55 ± 0.12 (Predicted)	

Experimental Protocols Synthesis of Tyclopyrazoflor

The commercial synthesis of **Tyclopyrazoflor** is a multi-step process. Key innovations in the process include a thiol-ene reaction for the trifluoropropyl thioester precursor and an Ullmann coupling reaction. The general synthetic route involves the following key transformations:



- [3+2] Cyclization: The process begins with a [3+2] cyclization reaction between 3-hydrazinopyridine hydrochloride and methyl acrylate to form a pyrazolidinone intermediate.
- Chlorination and Oxidation: The pyrazolidinone undergoes chlorination followed by oxidation to yield a disubstituted pyrazole.
- Nitration and Reduction: Regioselective nitration of the pyrazole ring is performed, followed by reduction of the nitro group to an amino group, forming an aminopyrazole derivative.
- Acylation: The aminopyrazole is then acylated with 3-((3,3,3-trifluoropropyl)thio)propanoyl chloride to produce a secondary amide intermediate.
- Alkylation: The final step is the alkylation of the secondary amide to yield **Tyclopyrazoflor**.

A key improvement in the manufacturing process involves an Ullmann coupling of N-(3-chloro-1H-pyrazol-4-yl)acetamide with 3-bromopyridine, catalyzed by copper(I) chloride and 1,2-dimethylethylenediamine as a ligand.

Insecticidal Efficacy Bioassay (Adapted for Aphids and Whiteflies)

Published data indicates **Tyclopyrazoflor** is effective against aphids and whiteflies. The following is a generalized leaf-dip bioassay protocol that can be adapted to assess the insecticidal activity of **Tyclopyrazoflor** against these pests.

- 1. Preparation of Test Solutions:
- Prepare a stock solution of Tyclopyrazoflor in a suitable solvent (e.g., DMSO) at a high concentration.
- Perform serial dilutions of the stock solution with distilled water containing a non-ionic surfactant (e.g., 0.1% Triton X-100) to create a range of test concentrations.
- A control solution should be prepared with the same concentration of the solvent and surfactant but without the test compound.
- 2. Leaf Disc Preparation:
- Excise leaf discs from untreated host plants (e.g., cotton for whiteflies, bell pepper or cabbage for aphids) using a cork borer.



- Dip each leaf disc into a test solution or the control solution for a standardized period (e.g., 10-20 seconds).
- Allow the leaf discs to air dry completely on a clean, non-absorbent surface.

3. Insect Infestation:

- Place the treated leaf discs, adaxial side down, onto a layer of agar (e.g., 1-2%) in a Petri dish or a multi-well plate.
- Transfer a known number of adult insects (e.g., 20-30) onto each leaf disc using a fine camel-hair brush or an aspirator.
- Seal the Petri dishes with ventilated lids or parafilm with small perforations to allow for air exchange while preventing insect escape.

4. Incubation and Assessment:

- Maintain the bioassay units in a controlled environment chamber at a constant temperature, humidity, and photoperiod suitable for the test insect.
- Assess insect mortality at predetermined time intervals (e.g., 24, 48, and 72 hours) under a stereomicroscope. Insects that are unable to move when gently prodded with a fine brush are considered dead.

5. Data Analysis:

- Correct the observed mortality for any control mortality using Abbott's formula.
- Analyze the dose-response data using probit analysis to determine the lethal concentrations (e.g., LC₅₀ and LC₉₀).

Mode of Action and Signaling Pathways

The precise mode of action of **Tyclopyrazoflor** has not been fully elucidated. However, it is known to primarily interfere with the insect's nervous system, leading to disordered behavior and eventual death. The structural features, including the pyridine and pyrazole groups, are thought to be crucial for its insecticidal activity, likely through binding to specific receptors in the insect's body.

Some evidence suggests that **Tyclopyrazoflor** may act as a growth regulator by blocking the transport of calcium ions through the nicotinic acetylcholine receptor. Another proposed target is the chordotonal organs, which are mechanosensory organs in insects. Specifically, it is



hypothesized to interact with the Transient Receptor Potential Vanilloid (TRPV) channels within these organs.

Proposed Signaling Pathway

The following diagram illustrates the hypothesized signaling pathway for **Tyclopyrazoflor**'s action on insect chordotonal organs.



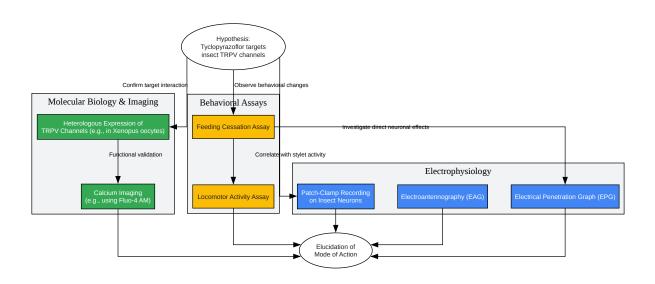
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Caption: Proposed mode of action of **Tyclopyrazoflor** via TRPV channel activation.

Experimental Workflow for Mode of Action Studies

To further investigate the mode of action of **Tyclopyrazoflor**, a combination of electrophysiological and molecular techniques can be employed. The following diagram outlines a potential experimental workflow.





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Caption: Experimental workflow for elucidating **Tyclopyrazoflor**'s mode of action.

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References

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